

# An In-depth Technical Guide to the Compound with Molecular Formula **C13H23N5O**

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## Compound of Interest

Compound Name: **C13H23N5O**

Cat. No.: **B254150**

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It is not possible to provide a specific IUPAC name, classification, and detailed technical guide for the molecular formula **C13H23N5O** as it does not correspond to a single, well-known chemical compound in available chemical databases.

A molecular formula alone is insufficient to uniquely identify a chemical compound, as numerous isomers (molecules with the same atoms but different arrangements) can exist. Without a specific chemical structure, any attempt to provide an IUPAC name, detailed classification, or experimental data would be speculative and scientifically inaccurate.

For a comprehensive technical guide, a more specific identifier for the compound of interest is required, such as:

- A common or trade name
- A Chemical Abstracts Service (CAS) registry number
- A structural representation (e.g., a SMILES string or an image of the structure)

## General Classification Possibilities

Based on the elemental composition (Carbon, Hydrogen, Nitrogen, Oxygen), a compound with the formula **C13H23N5O** could potentially belong to several broad chemical classes, including but not limited to:

- Substituted purines or pyrimidines: These are components of nucleic acids and many bioactive molecules. The nitrogen-rich formula could be indicative of such a heterocyclic core with various alkyl and functional group substitutions.
- Peptide derivatives: The presence of nitrogen and oxygen suggests the possibility of a small peptide-like molecule containing amino acid residues.
- Urea or guanidine derivatives: These functional groups are common in biologically active compounds and pharmaceuticals.
- Various heterocyclic compounds: The formula could represent a wide array of other nitrogen-containing ring systems.

## Data Presentation

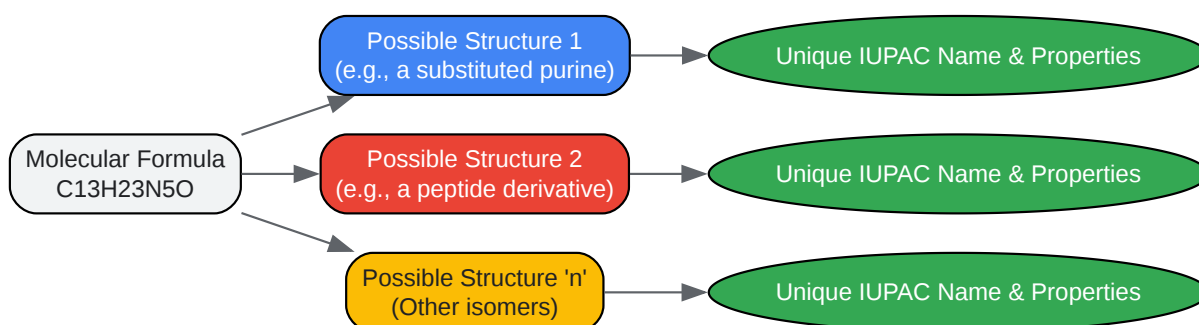
Due to the inability to identify a specific compound, no quantitative data can be presented.

## Experimental Protocols

Without a known compound, it is not possible to provide relevant experimental protocols for synthesis or analysis.

## Visualization of Logical Relationships

A key challenge in identifying a compound from its molecular formula is the concept of isomerism. The following diagram illustrates that a single molecular formula can lead to multiple possible chemical structures, each with a unique IUPAC name and distinct chemical properties.



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Caption: Isomerism: One Formula, Multiple Compounds.

To proceed with your request for an in-depth technical guide, please provide a more specific identifier for the chemical compound of interest.

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